

# Synonyms for Hexyl propionate in chemical literature

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## Compound of Interest

Compound Name: *Hexyl propionate*

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## An In-depth Technical Guide to the Synonyms and Properties of **Hexyl Propionate**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical nomenclature and properties is paramount. This guide provides a detailed overview of **Hexyl propionate**, a common fragrance and flavoring agent, focusing on its various synonyms found in chemical literature, its physicochemical properties, and a representative synthetic protocol.

## Nomenclature and Synonyms of Hexyl Propionate

**Hexyl propionate** is known by a variety of names in scientific literature and commercial contexts. Its systematic IUPAC name is hexyl propanoate.<sup>[1]</sup> The compound is an ester formed from hexan-1-ol and propanoic acid.<sup>[1][2]</sup> A comprehensive list of its synonyms is provided below, which is crucial for exhaustive literature searches and clear scientific communication.

Synonym Type	Name	Reference
IUPAC Name	hexyl propanoate	[1]
Common Names	Hexyl propionate	[1]
n-Hexyl propionate	[1][3]	
1-Hexyl propionate	[1][3]	
1-Hexyl propanoate	[1][2]	
n-Hexyl n-propionate	[1][3]	
Propionic acid, hexyl ester	[1][2][3]	
Propanoic acid, hexyl ester	[1][2][3]	
Hexylpropionat	[2][4]	
Amylbutyrat	[2][4]	
n-Amylbutyrat	[2]	
Registry Numbers & Codes	Identifier	Reference
CAS Number	2445-76-3	[1][2]
FEMA Number	2576	[1][2]
EINECS Number	219-495-1	[1][5]
Beilstein Reference	4-02-00-00709	[1][2]
PubChem CID	88454	[1]
ChEBI ID	87549	[1]
FDA UNII	8R2W3UA8JV	[1][5]

## Physicochemical Properties

The physical and chemical properties of **Hexyl propionate** are well-documented and essential for its application in various fields. A summary of these quantitative data is presented in the table below.

Property	Value	Conditions	Reference
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	-	[1][2]
Molecular Weight	158.24 g/mol	-	[1]
Appearance	Colorless clear liquid	-	[6]
Melting Point	-57.5 °C	-	[7]
Boiling Point	190 °C	-	[7]
73-74 °C	@ 10.00 mm Hg	[6][8][9]	
Density	0.8709 g/mL	@ 20 °C	[7]
0.871 g/mL	@ 25 °C	[8][9]	
0.86600 to 0.86900 g/mL	@ 25.00 °C	[6]	
Refractive Index	1.41100 to 1.41400	@ 20.00 °C	[6]
1.413	@ 20 °C	[8]	
Vapor Pressure	0.6 mmHg	@ 25 °C	[7]
Flash Point	65 °C (149 °F)	closed cup	[8]
Solubility	Insoluble in water; Soluble in organic solvents	-	[2][7]
LogP	3.36	-	[5]

## Experimental Protocols: Synthesis of Hexyl Propionate

**Hexyl propionate** is typically synthesized via the esterification of n-hexanol with propionic acid. [4][10][11] While specific industrial protocols may vary, a general laboratory-scale synthesis can be described as follows. This protocol is based on the common Fischer esterification method.

Objective: To synthesize **Hexyl propionate** from n-hexanol and propionic acid.

#### Materials:

- n-Hexanol
- Propionic acid
- A strong acid catalyst (e.g., concentrated Sulfuric acid or p-Toluenesulfonic acid)
- An organic solvent for extraction (e.g., Diethyl ether or Dichloromethane)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Dean-Stark apparatus or a similar setup for water removal
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

#### Methodology:

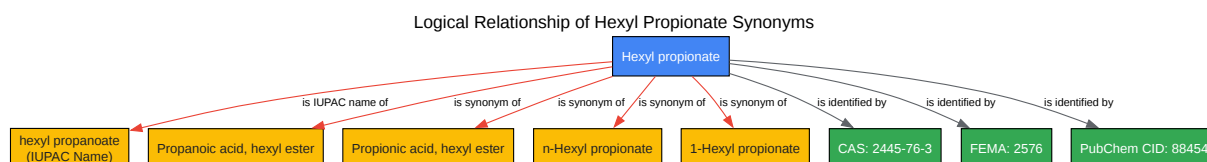
- **Reaction Setup:** In a round-bottom flask, combine equimolar amounts of n-hexanol and propionic acid.
- **Catalyst Addition:** Add a catalytic amount of a strong acid (e.g., a few drops of concentrated sulfuric acid).
- **Reflux:** Attach a Dean-Stark apparatus and a reflux condenser to the flask. Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap, driving the reaction to completion.

- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected. The reaction is complete when no more water is formed.
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted propionic acid), and finally with brine.
  - Dry the organic layer over an anhydrous drying agent like magnesium sulfate.
- **Purification:**
  - Filter to remove the drying agent.
  - Purify the crude **Hexyl propionate** by fractional distillation under reduced pressure to obtain the pure product.

**Characterization:** The final product can be characterized using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its identity and purity.

## Visualization of Hexyl Propionate Nomenclature

The following diagram illustrates the relationship between the primary chemical, **Hexyl propionate**, and its various synonyms and identifiers.



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Caption: Relationship between **Hexyl propionate** and its synonyms.

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